

Advanced Technical Guide: Tributylethylphosphonium Bromide (TEBPB)

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Compound of Interest

Compound Name: *Phosphonium, tributylethyl-,
bromide*

CAS No.: 7392-50-9

Cat. No.: B1591787

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Executive Summary

Tributylethylphosphonium bromide (TEBPB) is a quaternary phosphonium salt characterized by its high thermal stability and efficacy as a phase transfer catalyst (PTC). Unlike its ammonium counterparts, TEBPB exhibits superior stability at elevated temperatures (

C), making it a critical reagent for nucleophilic substitutions in harsh reaction environments.

This guide provides an exhaustive technical analysis of TEBPB, covering its physicochemical properties, validated synthesis protocols, and application mechanisms in biphasic catalysis.

Physicochemical Profile

Understanding the fundamental physical constants of TEBPB is essential for stoichiometric calculations and process scaling.

Molecular Identity[1]

- IUPAC Name: Tributyl(ethyl)phosphonium bromide
- CAS Number: 7392-50-9
- Chemical Formula:

- **Molecular Structure:** A central phosphorus atom tetrahedrally coordinated to three butyl groups and one ethyl group, balanced by a bromide counterion.

Quantitative Data Table

Property	Value	Unit	Method/Notes
Molecular Weight	311.28	g/mol	Calculated from atomic weights ()
Exact Mass	310.14	Da	Monoisotopic mass
Physical State	Crystalline Solid	-	White to off-white; highly hygroscopic
Solubility	High	-	Water, Lower Alcohols (MeOH, EtOH), Acetonitrile
Solubility	Low/Insoluble	-	Non-polar solvents (Hexane, Diethyl Ether)
Thermal Stability	High	-	Stable up to C (anion dependent)

“

Critical Note on Hygroscopicity: Like most quaternary phosphonium salts, TEBPB is hygroscopic. Accurate weighing requires handling in a desiccated environment or glovebox to prevent water uptake, which can skew stoichiometric precision by 1–5%.

Synthesis & Manufacturing Protocol

The synthesis of TEBPB proceeds via the quaternization of tributylphosphine (

) with ethyl bromide (

). This

reaction is highly exothermic and requires careful thermal management to prevent the degradation of the phosphine precursor.

Reaction Mechanism

The lone pair on the phosphorus atom acts as a nucleophile, attacking the electrophilic carbon of the ethyl bromide, displacing the bromide ion.

Validated Experimental Protocol

Objective: Synthesis of 50g of Tributylethylphosphonium Bromide.

Reagents:

- Tributylphosphine (TBP): 32.5 g (0.16 mol) [Limiting Reagent]
- Ethyl Bromide (EtBr): 21.8 g (0.20 mol) [1.25 eq, Excess]
- Solvent: Acetonitrile (anhydrous, 100 mL)

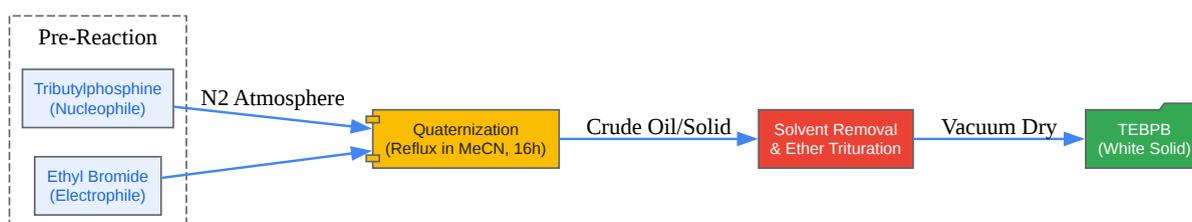
Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet. Flush with nitrogen for 15 minutes.
- Solvation: Charge the flask with 32.5 g of Tributylphosphine and 50 mL of anhydrous acetonitrile under nitrogen flow.
- Addition: Dissolve 21.8 g of Ethyl Bromide in 50 mL of acetonitrile. Add this solution dropwise to the flask over 30 minutes at room temperature. Caution: Exothermic reaction.
- Reflux: Heat the mixture to mild reflux (60 °C) for 12–16 hours. Monitor reaction progress via

NMR (disappearance of TBP peak at -32 ppm).

- Workup: Cool the reaction mixture to room temperature.
- Purification:
 - Concentrate the solution under reduced pressure (Rotavap) to remove solvent and excess ethyl bromide.
 - Triturate the resulting residue with cold diethyl ether (mL) to remove unreacted phosphine and organic impurities.
 - Filter the white solid precipitate under an inert atmosphere.
- Drying: Dry the solid in a vacuum oven at C for 24 hours to remove trace volatiles.

Synthesis Workflow Diagram



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Figure 1: Process flow for the synthesis of TEBPB via nucleophilic substitution.

Applications in R&D

TEBPB is primarily utilized as a Phase Transfer Catalyst (PTC) and a precursor for Ionic Liquids (ILs).

Phase Transfer Catalysis (PTC)

In biphasic systems (e.g., aqueous/organic), TEBPB facilitates the migration of anionic reactants (like

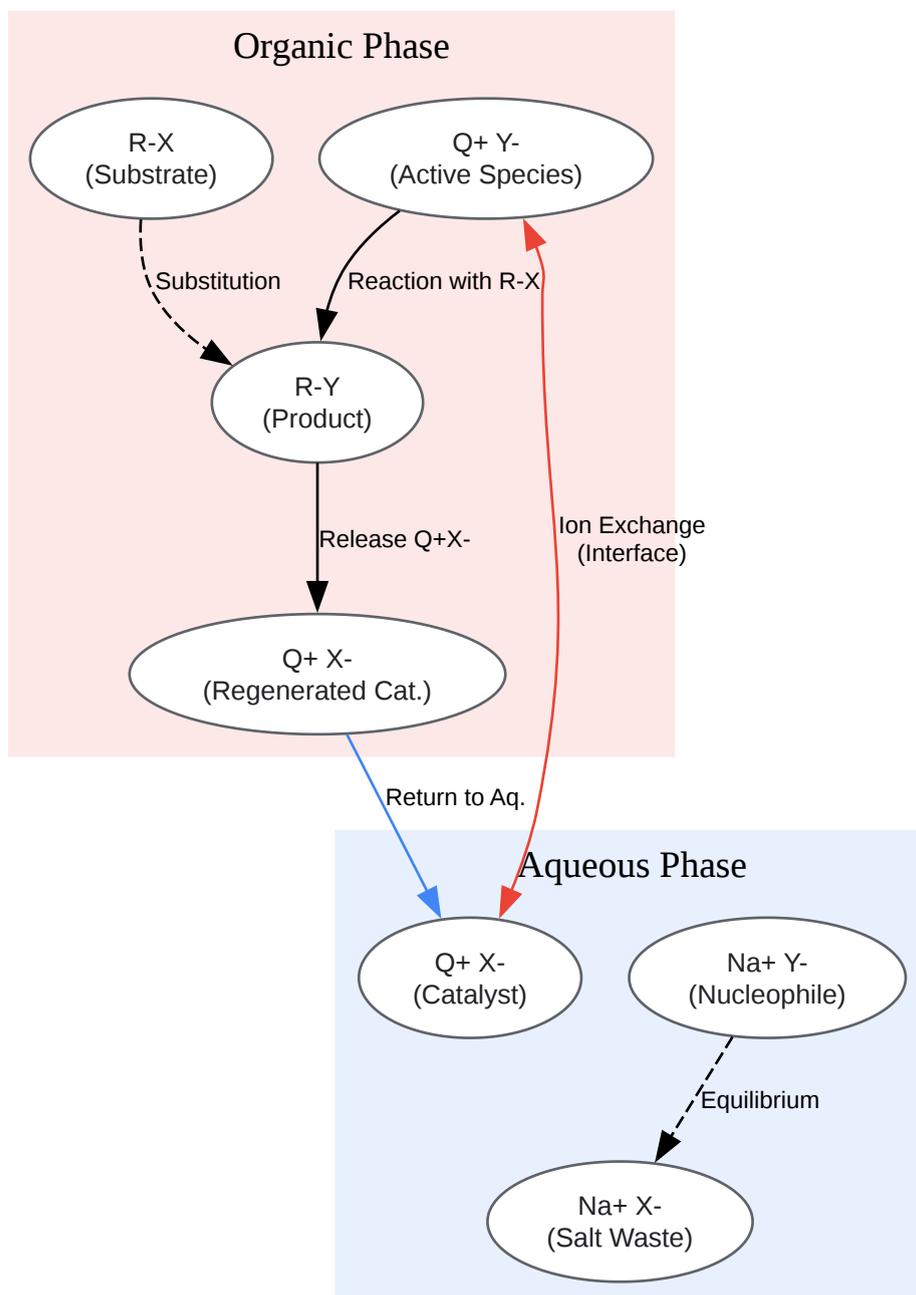
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, or carboxylates) from the aqueous phase into the organic phase where the reaction occurs.

- Mechanism: Starks' Extraction Mechanism.
- Advantage: Phosphonium salts are often more thermally stable than ammonium salts (e.g., TBAB), allowing for reactions at temperatures

C without catalyst decomposition (Hofmann elimination).

Catalytic Cycle Diagram



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Figure 2: Phase Transfer Catalysis cycle showing the shuttle mechanism of the Phosphonium cation (Q+).

Analytical Characterization

To validate the identity of synthesized TEBPB, the following analytical signatures should be observed.

Nuclear Magnetic Resonance (NMR)

- Solvent:

or

.[\[1\]](#)

- Key Signals:

- ppm (Multiplet, 9H): Terminal methyls of butyl groups.
- ppm (Triplet/Multiplet, 3H): Methyl of the ethyl group ().
- ppm (Multiplet, 12H): Internal methylene protons of butyl chains.
- ppm (Multiplet, 8H): Methylene protons adjacent to Phosphorus (). Note: These are significantly deshielded and split by .

Mass Spectrometry (ESI-MS)

- Positive Mode: Dominant peak at

(corresponding to the cation

).

- Note: The bromide anion (

) is typically not observed in positive mode but can be inferred or detected in negative mode (

).

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Hygroscopic.
- Storage: Store under inert gas (Argon/Nitrogen) in a cool, dry place.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Disposal: Dispose of as halogenated organic waste.

References

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- Starks, C. M. (1971). Phase-transfer catalysis.[2][3] I. Heterogeneous reactions involving anion transfer by quaternary ammonium and phosphonium salts. *Journal of the American Chemical Society*, 93(1), 195-199.[3] [\[Link\]](#)
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